

A Technical Guide to Lanthanum Oxalate: Properties, Safety, and Synthesis

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Compound of Interest

Compound Name: *Lanthanum oxalate*

Cat. No.: *B1582769*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Lanthanum oxalate**, focusing on its chemical identity, safety data, and a detailed experimental protocol for its synthesis. The information is structured to serve as a practical resource for laboratory and research applications.

Chemical and Physical Properties

Lanthanum oxalate is an inorganic salt of lanthanum and oxalic acid. It typically presents as a white or colorless crystalline powder and is poorly soluble in water.^[1] It is primarily used in specialty glass, phosphors, water treatment, and as a catalyst.^[2] The compound exists in both anhydrous and various hydrated forms, which is reflected in the multiple CAS numbers associated with it.

Table 1: Chemical Identifiers for **Lanthanum Oxalate**

| Form | CAS Number | Chemical Formula (Anhydrous) | Molar Mass (Anhydrous) |
|-----------------------|--|---|---|
| Anhydrous | 537-03-1 [1] [3] | $\text{La}_2(\text{C}_2\text{O}_4)_3$ | 541.87 g/mol [1] |
| Hydrate (unspecified) | 79079-18-8 [4] [5] [6] | $\text{La}_2(\text{C}_2\text{O}_4)_3 \cdot x\text{H}_2\text{O}$ | 541.87 g/mol (anhydrous basis) [4] |
| Hydrate (unspecified) | 312696-10-9 [7] [8] | Not Specified | Not Specified |
| Monohydrate | 312696-10-9 (listed) [9] | $\text{C}_6\text{H}_2\text{La}_2\text{O}_{13}$ | 559.88 g/mol [9] |
| Decahydrate | 537-03-1 (listed) [2] | $\text{C}_6\text{H}_{18}\text{La}_2\text{O}_{21}$ | 704.01 g/mol [2] |

Safety and Handling

According to the Globally Harmonized System (GHS), **Lanthanum oxalate** is classified as hazardous.[\[1\]](#) It is harmful if swallowed or in contact with skin and can cause serious eye irritation.[\[3\]](#)[\[5\]](#)[\[10\]](#) Some classifications also note it as an environmental hazard.[\[1\]](#)

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or glasses are recommended.[\[8\]](#)
- Hand Protection: Wear protective gloves.[\[8\]](#)
- Respiratory Protection: In dusty environments, an approved mask (e.g., N95) should be worn.[\[4\]](#)[\[8\]](#)
- Skin Protection: Wear suitable protective clothing to prevent skin exposure.[\[8\]](#)[\[10\]](#)

Handling and Storage:

- Avoid contact with skin and eyes.[\[5\]](#)
- Prevent dust formation and ensure adequate ventilation.[\[5\]](#)[\[10\]](#)
- Store in a cool, dry, and well-ventilated place in a tightly closed container.[\[5\]](#)

- Incompatible with strong oxidizing agents.[\[5\]](#)

Table 2: GHS Safety and Hazard Information

| Category | Information |
|--------------------------|---|
| Pictograms | GHS07 (Exclamation Mark) [1] [4] , GHS09 (Environmental Hazard) [1] |
| Signal Word | Warning [1] [4] [10] |
| Hazard Statements | H302: Harmful if swallowed. [1] [3] [5] H312: Harmful in contact with skin. [1] [3] [5] H317: May cause an allergic skin reaction. [1] H319: Causes serious eye irritation. [4] [5] H411: Toxic to aquatic life with long lasting effects. [1] |
| Precautionary Statements | P261: Avoid breathing dust. [1] P270: Do not eat, drink or smoke when using this product. [5] P273: Avoid release to the environment. [1] P280: Wear protective gloves/protective clothing/eye protection. [1] P301+P317: IF SWALLOWED: Get medical help. [1] P302+P352: IF ON SKIN: Wash with plenty of water. [1] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [5] |
| First Aid (Eyes) | Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [5] [10] |
| First Aid (Skin) | Wash off with soap and plenty of water. [5] |
| First Aid (Ingestion) | Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician. [5] |
| Firefighting | Use dry powder, foam, carbon dioxide, or water spray. Hazardous decomposition products include carbon oxides and lanthanum oxides. [5] [8] |

Experimental Protocol: Synthesis of Lanthanum Oxalate

This protocol details a standard laboratory procedure for synthesizing **lanthanum oxalate** hydrate via precipitation. The method is based on the reaction between a soluble lanthanum salt, such as lanthanum nitrate ($\text{La}(\text{NO}_3)_3$), and an excess of oxalic acid ($(\text{COOH})_2$).^[1]



Materials and Equipment:

- Lanthanum(III) nitrate hexahydrate ($\text{La}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)
- Oxalic acid dihydrate ($(\text{COOH})_2 \cdot 2\text{H}_2\text{O}$)
- Deionized water
- Beakers and graduated cylinders
- Magnetic stirrer and stir bar
- Buchner funnel and filter paper
- Vacuum flask and tubing
- Drying oven

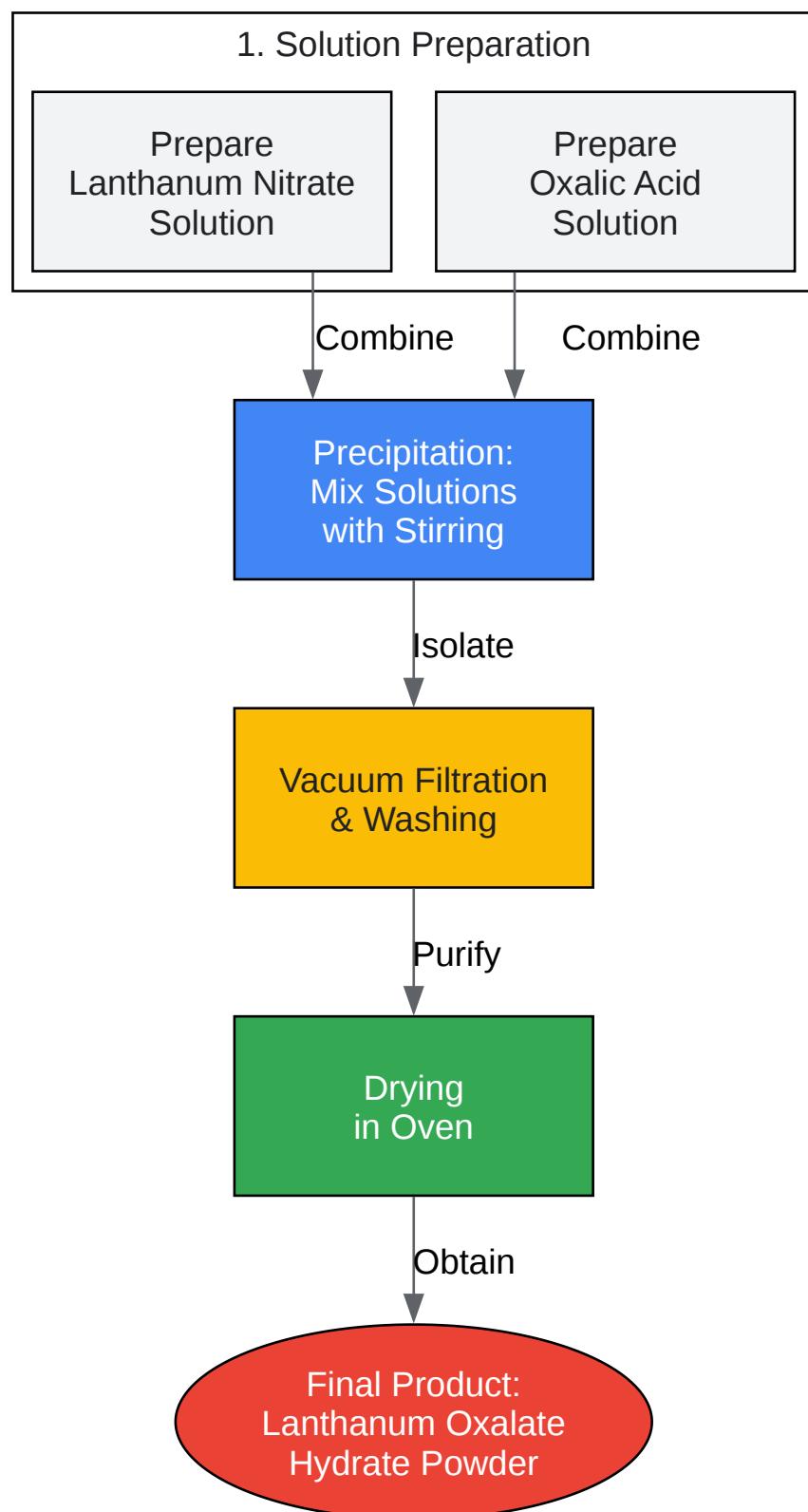
Procedure:

- Prepare Reactant Solutions:
 - Lanthanum Nitrate Solution: Dissolve a calculated amount of Lanthanum(III) nitrate hexahydrate in a beaker with deionized water to create a solution of known concentration (e.g., 0.1 M).
 - Oxalic Acid Solution: Dissolve a stoichiometric excess (e.g., 1.5x the molar equivalent) of oxalic acid dihydrate in a separate beaker with deionized water (e.g., 0.1 M). Using an excess of oxalic acid helps to ensure complete precipitation of the lanthanum ions.

- Precipitation:
 - Place the beaker containing the lanthanum nitrate solution on a magnetic stirrer.
 - Slowly add the oxalic acid solution to the lanthanum nitrate solution dropwise while stirring continuously.
 - A white precipitate of **lanthanum oxalate** will form immediately.
 - Continue stirring the mixture for a period (e.g., 30-60 minutes) to allow the precipitation to complete and to promote crystal growth.
- Isolation of Precipitate:
 - Set up a vacuum filtration apparatus with a Buchner funnel and an appropriately sized filter paper.
 - Pour the suspension into the funnel and apply vacuum to separate the **lanthanum oxalate** precipitate from the supernatant liquid.
 - Wash the precipitate in the funnel with several small portions of deionized water to remove any unreacted reagents and nitric acid byproduct.
 - Continue the vacuum to pull air through the filter cake, partially drying the solid.
- Drying:
 - Carefully remove the filter paper and the precipitate from the funnel.
 - Place the product in a drying oven set to a moderate temperature (e.g., 80-100 °C) to remove residual water. Dry until a constant weight is achieved. The resulting white powder is **lanthanum oxalate** hydrate.

Workflow Visualization

The following diagram illustrates the key stages of the **lanthanum oxalate** synthesis protocol.

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Caption: Workflow for the synthesis of **lanthanum oxalate**.

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